

Introduction: A Unique Chiral Building Block

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Compound of Interest

Compound Name: *Boc-cis-3-hydroxy-D-proline*

CAS No.: 118492-87-8

Cat. No.: B040044

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Boc-cis-3-hydroxy-D-proline is a synthetically modified, non-proteinogenic amino acid derivative that has garnered significant interest within the scientific community. Its unique structural architecture, characterized by a D-enantiomeric proline scaffold, a cis-oriented hydroxyl group at the C3 position, and a tert-butoxycarbonyl (Boc) protecting group on the amine, makes it a highly valuable building block in medicinal chemistry and peptide science.[1] The presence of the Boc group enhances the compound's stability and solubility in organic solvents, facilitating its use in standard synthetic protocols.[1] More critically, the fixed stereochemistry of the hydroxyl group and the D-configuration of the proline ring provide powerful tools for influencing the conformation, biological activity, and proteolytic stability of peptides and small molecule therapeutics.[1][2] This guide offers a comprehensive overview of its structure, properties, synthesis, and key applications for professionals in drug development and chemical research.

Molecular Structure and Physicochemical Properties

The precise three-dimensional arrangement of **Boc-cis-3-hydroxy-D-proline** is fundamental to its function. The pyrrolidine ring is inherently constrained, and the addition of the cis-hydroxyl group further restricts its conformational flexibility. This feature is often exploited to induce specific secondary structures, such as β -turns, in synthetic peptides.[3] The D-configuration distinguishes it from the more common L-amino acids found in nature, a property that can enhance the resistance of resulting peptides to enzymatic degradation.

Chemical Structure Diagram

Caption: 2D structure of **Boc-cis-3-hydroxy-D-proline**.

Physicochemical Data

The following table summarizes the key physical and chemical properties of **Boc-cis-3-hydroxy-D-proline**, which are essential for its handling, storage, and application in experimental setups.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₇ NO ₅	[1][4][5]
Molecular Weight	231.25 g/mol	[1][5]
CAS Number	118492-87-8	[1][4]
Appearance	White powder / Solid	[1][4]
Purity	≥ 97% (by NMR)	[1]
Optical Rotation	[α] _D ²⁰ = +95 ± 2° (c=1 in CHCl ₃)	[1]
Storage Conditions	0-8 °C, Refrigerated	[1][6]
Boiling Point	390.9 ± 42.0 °C (Predicted)	[7]

Synthesis and Spectroscopic Characterization

The synthesis of Boc-protected amino acids is a cornerstone of modern peptide chemistry. The primary goal is to mask the nucleophilic amine group to prevent unwanted side reactions during subsequent carboxyl group activation and peptide coupling.

General Synthetic Workflow

The most direct synthesis involves the protection of the secondary amine of cis-3-hydroxy-D-proline using di-tert-butyl dicarbonate ((Boc)₂O). This reaction is typically performed in a suitable solvent with a base to facilitate the reaction. The choice of starting material with the correct stereochemistry is critical to obtaining the desired final product.

Caption: Generalized workflow for Boc protection of hydroxyproline.

Protocol: Boc Protection of cis-3-hydroxy-D-proline

This protocol is a representative procedure adapted from standard methods for the N-Boc protection of amino acids.[8]

- **Dissolution:** Dissolve cis-3-hydroxy-D-proline in a suitable solvent such as dichloromethane (CH_2Cl_2) in a reaction flask.
- **Base Addition:** Add a base, typically a tertiary amine like triethylamine (NEt_3), to the solution. The base acts as a proton scavenger.
- **Reagent Addition:** Slowly add a solution of di-tert-butyl dicarbonate ($(\text{Boc})_2\text{O}$) in the same solvent to the reaction mixture while stirring at room temperature.
- **Reaction Monitoring:** Allow the reaction to proceed for several hours. Monitor the consumption of the starting material using an appropriate technique, such as Thin Layer Chromatography (TLC).
- **Quenching and Extraction:** Upon completion, quench the reaction and wash the organic phase sequentially with a mild acid (e.g., saturated citric acid solution) and brine (saturated NaCl solution) to remove unreacted reagents and salts.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the resulting solid or oil, often by recrystallization from a suitable solvent system, to obtain the final high-purity product.[9]

Spectroscopic Characterization

- **NMR Spectroscopy:** ^1H and ^{13}C NMR are indispensable for structural confirmation. Key signals in the ^1H NMR spectrum include a characteristic singlet around 1.4-1.5 ppm corresponding to the nine equivalent protons of the tert-butyl group of the Boc protector.[10] [11] Protons on the pyrrolidine ring will appear as more complex multiplets. ^{13}C NMR will show distinct signals for the carbonyls of the Boc group and the carboxylic acid, as well as

the quaternary carbon and methyl carbons of the Boc group.[10] Purity is often assessed by integrating the ^1H NMR signals.[1]

- FTIR Spectroscopy: Infrared spectroscopy can confirm the presence of key functional groups. Expected peaks would include a broad O-H stretch for the hydroxyl and carboxylic acid groups, C-H stretches for the alkyl portions, and strong C=O stretches for the carbamate and carboxylic acid carbonyls.
- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the compound, matching the expected value of 231.25 g/mol .[5]

Core Applications in Research and Drug Development

Boc-cis-3-hydroxy-D-proline is not merely a protected amino acid; it is a strategic tool for designing molecules with specific properties and functions.

Peptide Synthesis and Conformational Control

The primary application of this compound is as a building block in peptide synthesis, particularly in Boc-based Solid-Phase Peptide Synthesis (SPPS).[1][12]

- Conformational Influence: When incorporated into a peptide chain, the rigid structure of the hydroxyproline ring restricts the conformational freedom of the backbone. The cis-hydroxyl group can act as a hydrogen bond donor or acceptor, further stabilizing specific secondary structures like turns and helices.[1][2]
- Increased Stability: The inclusion of a D-amino acid renders the adjacent peptide bond less susceptible to cleavage by common proteases, thereby increasing the in-vivo half-life of peptide-based drugs.
- Bioactive Peptides: It is used in the synthesis of biologically active peptides and pharmaceuticals, where precise conformational control is essential for high-affinity binding to biological targets.[1]

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Sources

- [1. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [2. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [3. 3-Substituted Prolines: From Synthesis to Structural Applications, from Peptides to Foldamers - PMC](https://pubmed.ncbi.nlm.nih.gov/118492878/) [pmc.ncbi.nlm.nih.gov]
- [4. Boc-cis-3-hydroxy-D-proline](https://www.cymitquimica.com) | CymitQuimica [cymitquimica.com]
- [5. BOC-CIS-3-HYDROXY-D-PROLINE](https://www.chemicalbook.com) | 118492-87-8 [chemicalbook.com]
- [6. sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- [7. echemi.com](https://www.echemi.com) [echemi.com]
- [8. rsc.org](https://www.rsc.org) [rsc.org]
- [9. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [10. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [11. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [12. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
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